

# In Vivo Toxicological Comparison of Dioxybenzone and its Metabolites: A Scientific Guide

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## Compound of Interest

Compound Name: **Dioxybenzone**

Cat. No.: **B1663609**

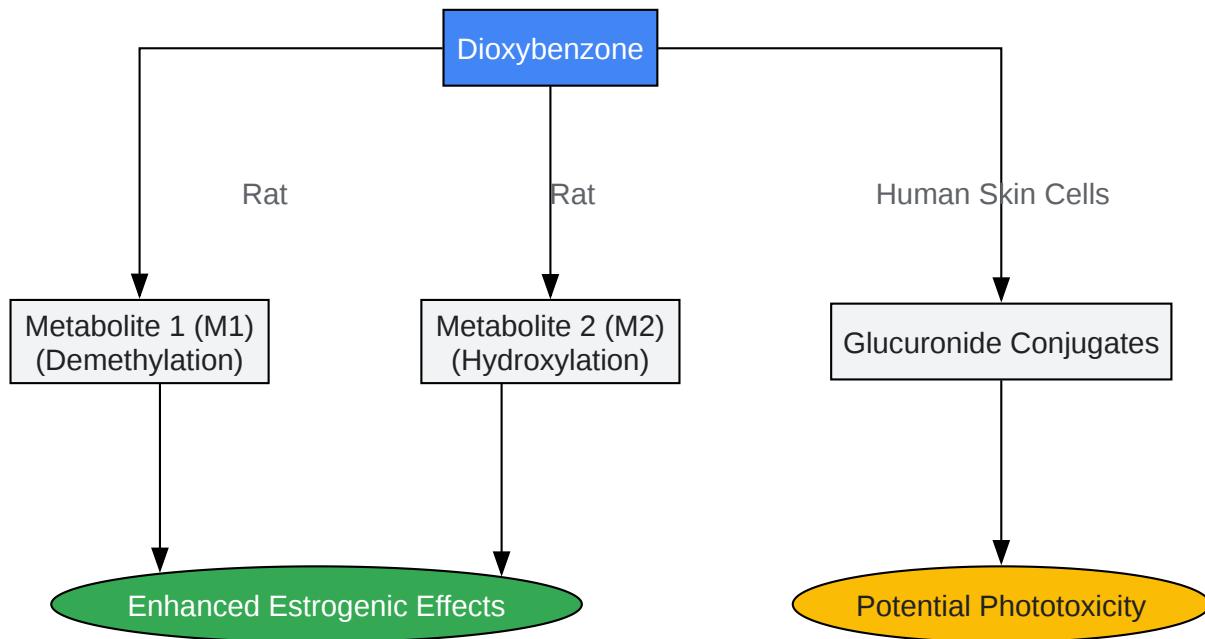
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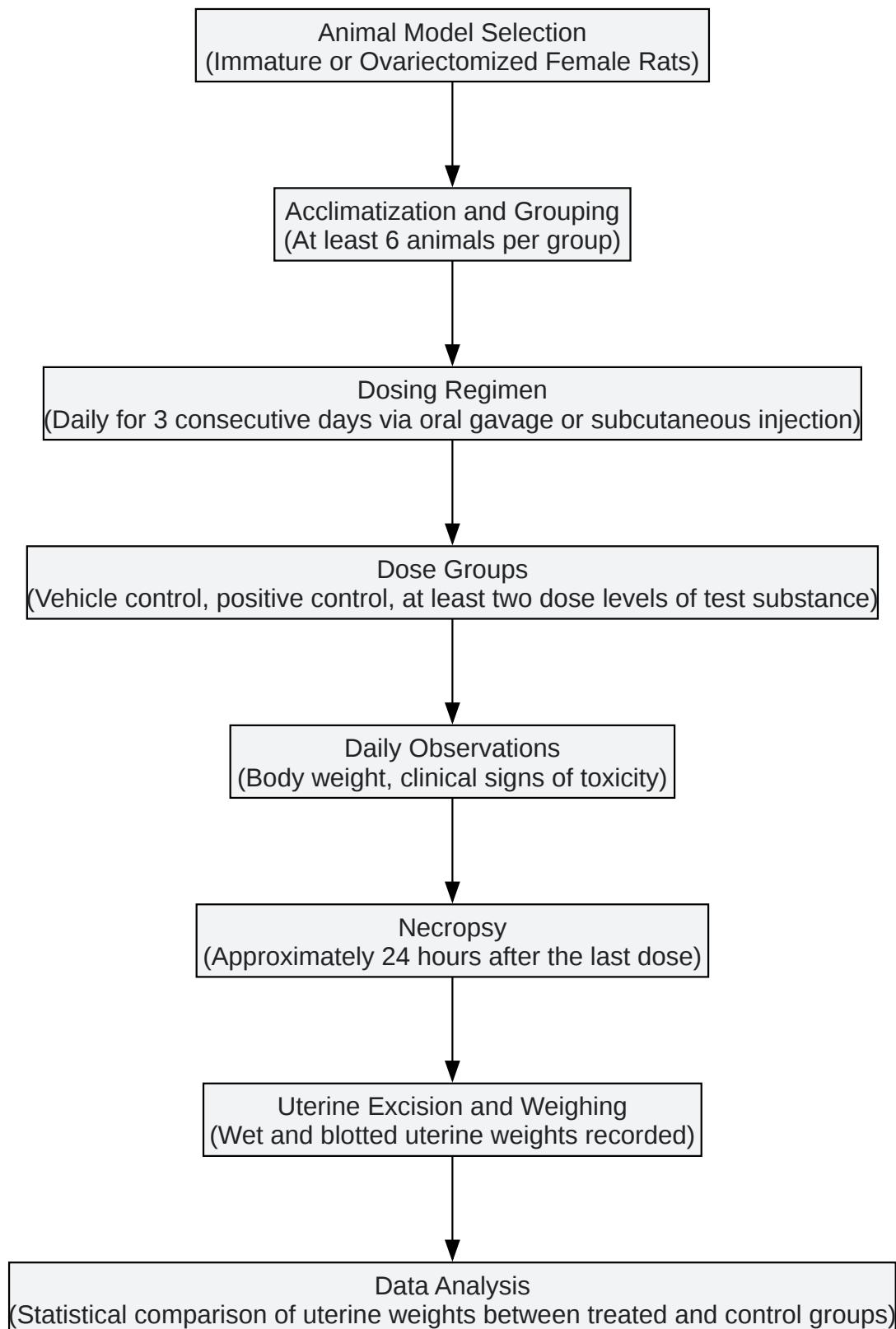
For Researchers, Scientists, and Drug Development Professionals

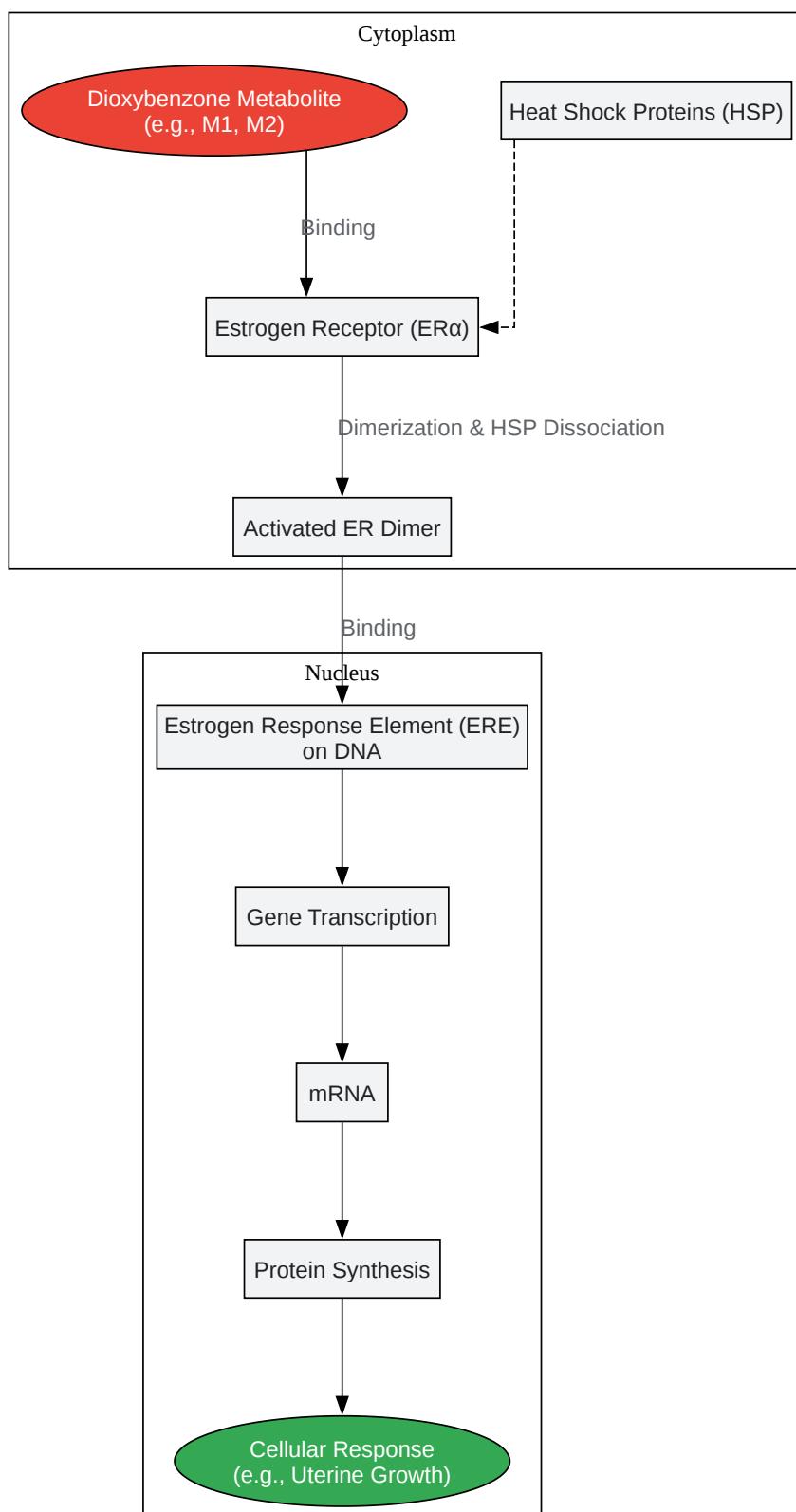
This guide provides a comprehensive comparison of the in vivo toxicological profiles of the ultraviolet (UV) filter **dioxybenzone** (benzophenone-8) and its primary metabolites. The information presented herein is based on available experimental data, with a focus on metabolic pathways, estrogenic activity, and other toxicological endpoints.

## Metabolic Pathways of Dioxybenzone

In vivo, **dioxybenzone** undergoes metabolic activation to form several metabolites. In rats, the primary metabolic pathways involve demethylation and hydroxylation, leading to the formation of M1 and M2, respectively.<sup>[1][2]</sup> In human skin cells, **dioxybenzone** is metabolized to its corresponding glucuronide conjugates.<sup>[3]</sup>







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## References

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